

4-Hydroxypropranolol hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Hydroxypropranolol
hydrochloride

Cat. No.: B8054821

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Technical Guide: 4-Hydroxypropranolol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Hydroxypropranolol hydrochloride**, a key active metabolite of the widely used beta-blocker, propranolol. This document outlines its fundamental chemical properties, detailed experimental protocols for its analysis, and visual representations of its metabolic and signaling pathways.

Core Chemical and Physical Data

4-Hydroxypropranolol hydrochloride is the hydrochloride salt of 4-hydroxypropranolol, a primary metabolite of propranolol formed in the liver. It is a non-selective β -adrenergic receptor antagonist, similar in potency to its parent compound.

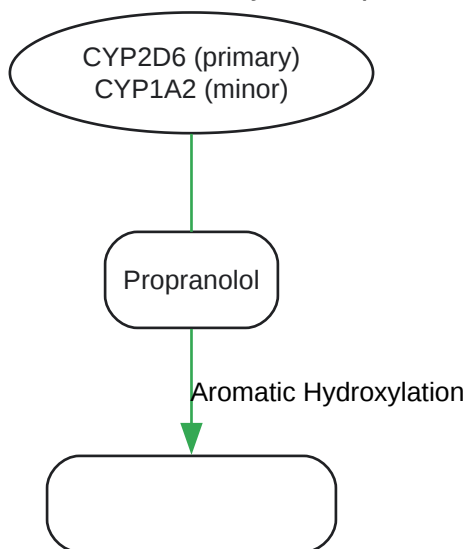
Below is a summary of its key quantitative data:

Property	Value	Citations
CAS Number	14133-90-5	
Molecular Formula	C ₁₆ H ₂₂ ClNO ₃	
Molecular Weight	311.80 g/mol	
Alternate CAS Number (Free Base)	10476-53-6	

Metabolic Pathway of Propranolol to 4-Hydroxypropranolol

Propranolol undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme system. The formation of 4-hydroxypropranolol is a critical step in its biotransformation.

Metabolic Pathway of Propranolol



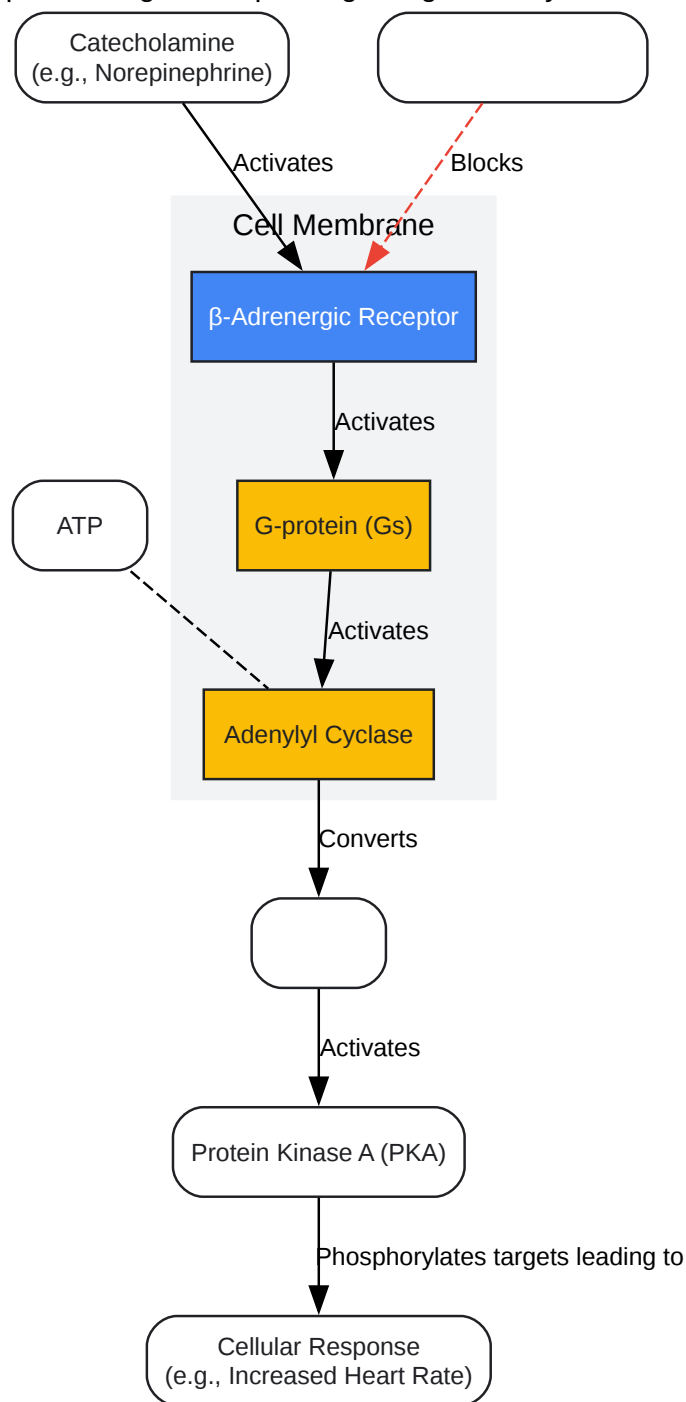
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Caption: Metabolic conversion of propranolol to 4-hydroxypropranolol.

β-Adrenergic Receptor Signaling Pathway

As a β-adrenergic antagonist, 4-hydroxypropranolol exerts its pharmacological effects by blocking the action of catecholamines at β-adrenergic receptors. This action modulates the downstream signaling cascade.

β -Adrenergic Receptor Signaling Pathway Inhibition



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Caption: Inhibition of the β -adrenergic signaling cascade by 4-hydroxypropranolol.

Experimental Protocols

Synthesis of 4-Hydroxypropranolol Hydrochloride (Constructed Protocol)

Disclaimer: The following is a plausible, constructed synthesis protocol based on available literature for related compounds and intermediates. It has not been verified and should be adapted and optimized by qualified personnel.

Step 1: Synthesis of 1-(1-Naphthyloxy)-2,3-epoxypropane

- To a solution of 1-naphthol and an excess of epichlorohydrin in a suitable solvent (e.g., dioxane or a phase-transfer catalyst system), add a solution of sodium hydroxide.
- Reflux the mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, remove the solvent under reduced pressure.
- Extract the aqueous residue with an organic solvent such as chloroform or ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield the crude 1-(1-naphthyloxy)-2,3-epoxypropane. This intermediate can be purified by column chromatography if necessary.

Step 2: Synthesis of 4-Hydroxypropranolol

- Dissolve the 1-(1-naphthyloxy)-2,3-epoxypropane from Step 1 in a suitable solvent (e.g., toluene or dichloromethane).
- Add an excess of isopropylamine to the solution. The reaction can be catalyzed by a mild base.
- Stir the reaction at a controlled temperature (e.g., 25-45°C) for several hours, monitoring the reaction progress by TLC.
- Once the reaction is complete, cool the mixture to induce precipitation of the product.

- Filter the solid and wash with a cold solvent to obtain crude 4-hydroxypropranolol. The crude product can be purified by recrystallization.

Step 3: Formation of **4-Hydroxypropranolol Hydrochloride**

- Dissolve the purified 4-hydroxypropranolol in a suitable anhydrous solvent (e.g., ether or isopropanol).
- Slowly bubble dry hydrogen chloride gas through the solution, or add a solution of HCl in a suitable solvent, until precipitation is complete.
- Filter the resulting solid and wash with a cold solvent.
- Dry the product under vacuum to yield **4-Hydroxypropranolol hydrochloride**.

Determination of 4-Hydroxypropranolol in Human Plasma by HPLC-MS/MS

This protocol is adapted from published analytical methods for the simultaneous quantification of propranolol and its metabolites.

1. Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma in a microcentrifuge tube, add an internal standard solution (e.g., a deuterated analog of 4-hydroxypropranolol).
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture thoroughly for 1-2 minutes.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for analysis.

2. Chromatographic Conditions

- HPLC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A reversed-phase C18 column (e.g., Hypersil GOLD C18, 2.1 x 50 mm, 1.9 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient: A suitable gradient to separate the analyte from other plasma components.
- Injection Volume: 5-10 μ L.
- Column Temperature: 40°C.

3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for 4-hydroxypropranolol and the internal standard need to be determined and optimized.

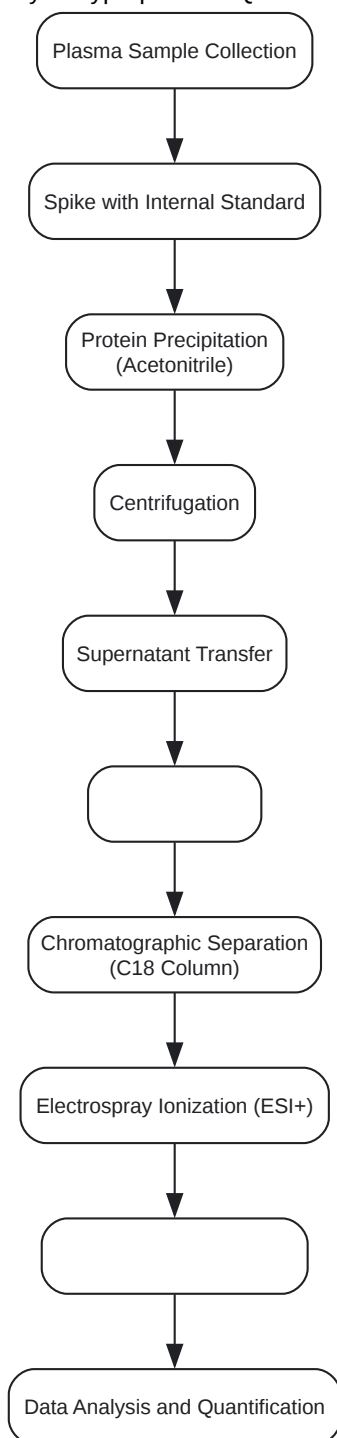
4. Quantification

- A calibration curve is constructed by analyzing plasma samples spiked with known concentrations of 4-hydroxypropranolol.
- The concentration of 4-hydroxypropranolol in unknown samples is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Experimental Workflow: Quantification in Plasma

The following diagram illustrates the typical workflow for the quantitative analysis of 4-Hydroxypropranolol in a plasma sample.

Workflow for 4-Hydroxypropranolol Quantification in Plasma



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Caption: A typical experimental workflow for quantifying 4-hydroxypropanolol.

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